

Safe Disposal of 3,4-Dimethoxy-5-hydroxybenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxy-5-hydroxybenzaldehyde

Cat. No.: B129565

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the proper disposal of **3,4-Dimethoxy-5-hydroxybenzaldehyde**, emphasizing immediate safety and logistical considerations.

Immediate Safety Precautions

Before handling **3,4-Dimethoxy-5-hydroxybenzaldehyde**, it is imperative to be familiar with its potential hazards. This compound is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Essential Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required.^[1]
- Hand Protection: Compatible chemical-resistant gloves must be worn.^[1]
- Respiratory Protection: For operations that may generate dust, a NIOSH (US) or CEN (EU) approved respirator should be used.^[1] A dust mask of type N95 (US) is a suitable option.

- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.^[1]

Step-by-Step Disposal Procedure

The proper disposal of **3,4-Dimethoxy-5-hydroxybenzaldehyde** should be conducted in a manner that minimizes environmental release and ensures the safety of laboratory personnel.

- Waste Collection:
 - Carefully sweep up any solid **3,4-Dimethoxy-5-hydroxybenzaldehyde** waste.
 - Place the collected material into a clearly labeled, sealed container suitable for chemical waste.^{[1][3][4]}
- Decontamination of Empty Containers:
 - Thoroughly rinse empty containers with an appropriate solvent (e.g., acetone or ethanol).
 - The rinsate should be collected and treated as chemical waste.
- Spill Management:
 - In the event of a small spill, sweep up the material, place it in a bag, and hold it for waste disposal.^[1]
 - It is crucial to avoid raising dust during the cleanup process.^{[1][3][4]}
 - After the material has been collected, ventilate the area and wash the spill site.^[1]
- Final Disposal:
 - Dispose of the chemical waste container through an approved waste disposal plant.^{[5][6]}
 - Adhere to all local, state, and federal regulations regarding chemical waste disposal.

Quantitative Data Summary

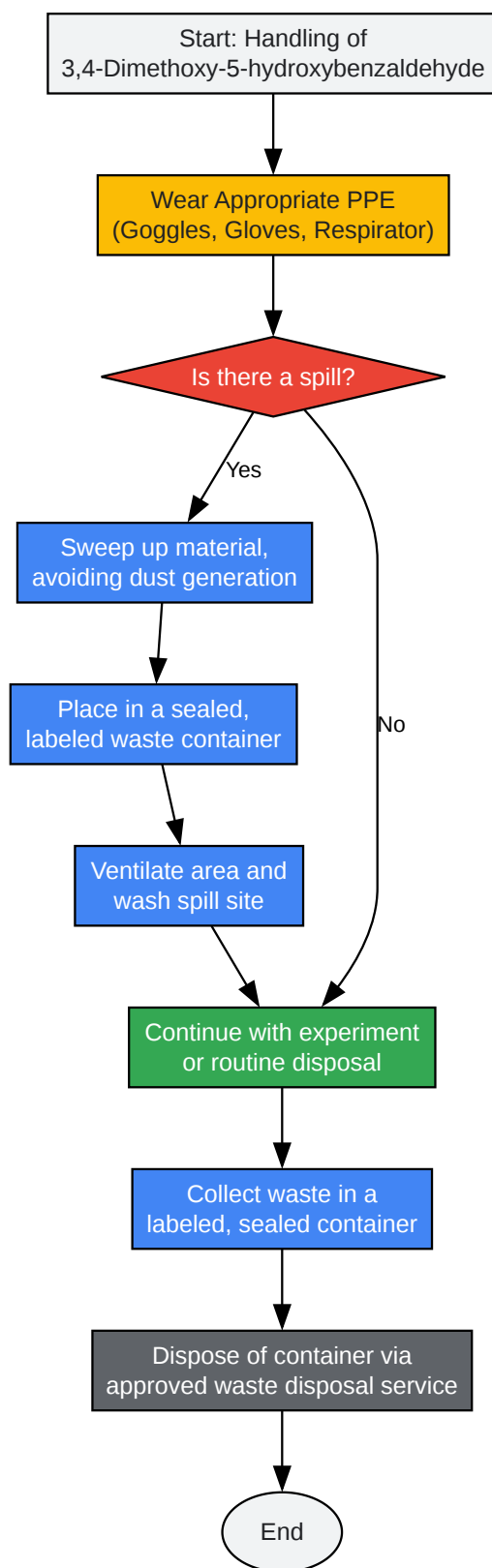
The following table summarizes key quantitative data for **3,4-Dimethoxy-5-hydroxybenzaldehyde**.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₄
Molecular Weight	182.17 g/mol
Melting Point	64 - 65 °C
Boiling Point	314 °C
Density	1.234 g/cm ³ (at 20 °C)
Water Solubility	5.5 g/L (at 25 °C)
Vapor Pressure	0.00026 mmHg (at 25 °C)
pKa	8.87
Flash Point	133 °C

(Data sourced from ChemicalBook)[[1](#)]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **3,4-Dimethoxy-5-hydroxybenzaldehyde** is illustrated in the diagram below. This diagram outlines the decision-making process from initial handling to final disposal.



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Caption: Disposal workflow for **3,4-Dimethoxy-5-hydroxybenzaldehyde**.

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References

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